

solubility of 2-anilinophenylacetic acid in organic solvents

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Compound of Interest

Compound Name: 2-Anilinophenylacetic acid

Cat. No.: B1207824

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An In-depth Technical Guide on the Solubility of **2-Anilinophenylacetic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-anilinophenylacetic acid** in various organic solvents. Due to the limited availability of direct quantitative data for **2-anilinophenylacetic acid**, this guide presents a combination of qualitative solubility information for the target compound and quantitative data for the parent compound, phenylacetic acid, to offer a substantive reference for researchers. The guide also details established experimental protocols for solubility determination and visualizes the compound's role in relevant biological pathways.

Quantitative Solubility Data

The following table summarizes the available solubility data for **2-anilinophenylacetic acid** and provides more extensive quantitative data for phenylacetic acid for comparative purposes. The similarity in core structure suggests that the solubility behavior of **2-anilinophenylacetic acid** will follow similar trends.

Table 1: Solubility of **2-Anilinophenylacetic Acid** and Phenylacetic Acid in Organic Solvents

Solvent	2-Anilinophenylacetic Acid Solubility	Phenylacetic Acid Solubility (g/100g solvent) at 25°C
Alcohols		
Methanol	Soluble[1][2]	245.8
Ethanol	Soluble[1][3]	198.5
2-Propanol	Data not available	165.2
Ketones		
Acetone	Data not available	137.5
Esters		
Ethyl Acetate	Soluble[2]	83.4
Halogenated Solvents		
Chloroform	Data not available	43.1
Apolar Solvents		
Toluene	Data not available	13.9
Polar Aprotic Solvents		
Dimethyl Sulfoxide (DMSO)	Soluble[1]	Data not available
Acetonitrile	Soluble[2]	Data not available

Note: Qualitative solubility for **2-anilinophenylacetic acid** is inferred from its use in solution for experimental purposes. Phenylacetic acid data is provided as a proxy to indicate expected solubility trends.

Experimental Protocols for Solubility Determination

The determination of solubility is a critical step in the physicochemical characterization of a compound. The following protocols describe the widely accepted shake-flask method coupled

with High-Performance Liquid Chromatography (HPLC) for accurate solubility measurement.^[4]^[5]

Shake-Flask Method for Equilibrium Solubility

This method determines the thermodynamic equilibrium solubility of a compound in a given solvent.^[4]^[6]

Materials:

- **2-Anilinophenylacetic acid** (solid)
- Selected organic solvents (analytical grade)
- Vials with screw caps
- Temperature-controlled shaker
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of solid **2-anilinophenylacetic acid** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid at the end of the experiment is crucial for ensuring that equilibrium has been reached.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a temperature-controlled shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.

- After the equilibration period, cease agitation and allow the vials to stand for at least 24 hours at the same constant temperature to allow the excess solid to sediment.
- Carefully withdraw a sample of the supernatant.
- To remove any remaining undissolved solids, either centrifuge the sample and collect the clear supernatant or filter the sample through a syringe filter appropriate for the solvent used.
- Quantify the concentration of **2-anilinophenylacetic acid** in the clear filtrate or supernatant using a validated analytical method, such as HPLC-UV.

Quantification by High-Performance Liquid Chromatography (HPLC)

HPLC is a precise method for determining the concentration of a solute in a saturated solution.

[\[7\]](#)[\[8\]](#)[\[9\]](#)

Instrumentation and Conditions (Typical):

- HPLC System: A standard HPLC system with a UV detector.
- Column: A reversed-phase column (e.g., C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A suitable mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The exact composition should be optimized for good peak shape and retention time.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: Determined by measuring the UV absorbance spectrum of **2-anilinophenylacetic acid** to find the wavelength of maximum absorbance (λ_{max}).
- Injection Volume: Typically 10-20 μ L.

Procedure:

- Prepare a Calibration Curve:

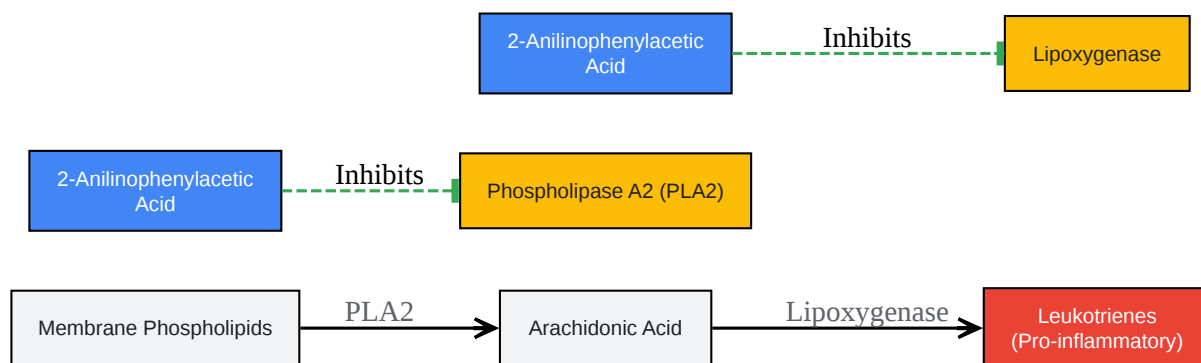
- Prepare a stock solution of **2-anilinophenylacetic acid** of known concentration in a suitable solvent (in which it is freely soluble).
- Perform serial dilutions of the stock solution to prepare a series of calibration standards of known concentrations.
- Inject each standard into the HPLC system and record the peak area.
- Plot a calibration curve of peak area versus concentration.
- Analyze the Saturated Solution:
 - Dilute the filtered supernatant from the shake-flask experiment with the mobile phase to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area.
- Calculate Solubility:
 - Using the calibration curve, determine the concentration of the diluted sample.
 - Calculate the original concentration in the undiluted saturated solution by accounting for the dilution factor. This value represents the solubility of **2-anilinophenylacetic acid** in the tested solvent at the specified temperature.

Visualization of Biological Pathway

2-Anilinophenylacetic acid derivatives have been shown to possess anti-inflammatory properties through the inhibition of phospholipase A2 (PLA2) and lipoxygenase.^[10] This action interrupts the arachidonic acid signaling pathway, which is a key cascade in the inflammatory response.

Arachidonic Acid Signaling Pathway and Inhibition by 2-Anilinophenylacetic Acid

The following diagram illustrates the conversion of membrane phospholipids to pro-inflammatory leukotrienes and the inhibitory role of **2-anilinophenylacetic acid**.

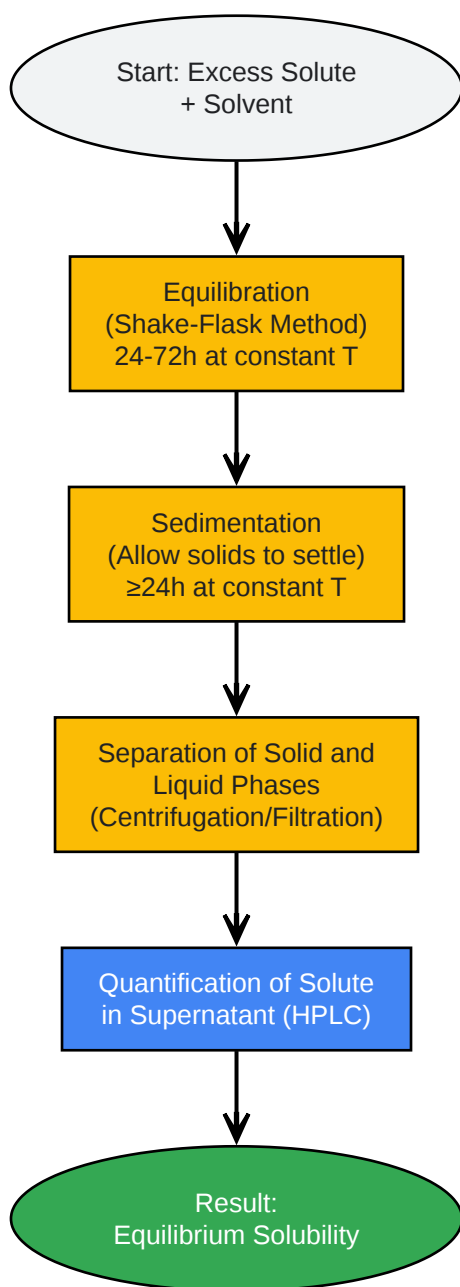


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Caption: Inhibition of the Arachidonic Acid Pathway.

Experimental Workflow for Solubility Determination

The logical flow of the experimental protocol for determining solubility can be visualized as follows.



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